

# Zinc 2-Ethylhexanoate (CAS 136-53-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Zinc 2-ethylhexanoate

Cat. No.: B7822097

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An In-depth Review for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Zinc 2-ethylhexanoate**, identified by CAS number 136-53-8, is a versatile organometallic compound with a wide array of applications across various industrial sectors. This technical guide provides a comprehensive overview of the core properties, synthesis methodologies, and significant uses of **Zinc 2-ethylhexanoate**. Special emphasis is placed on its catalytic activity in polymerization reactions, its role as a heat stabilizer for polyvinyl chloride (PVC), and its function as a precursor in the synthesis of zinc oxide nanoparticles. This document adheres to stringent data presentation standards, including structured tables for quantitative data, detailed experimental protocols, and mandatory visualizations of key chemical processes to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

## Core Properties of Zinc 2-Ethylhexanoate

**Zinc 2-ethylhexanoate** is a zinc salt of 2-ethylhexanoic acid. It is also commonly known as zinc octoate.<sup>[1][2]</sup> Its physical and chemical properties are summarized in the tables below.

## Physical Properties

Property	Value	Reference(s)
Appearance	Colorless to pale yellow viscous liquid	[3]
Molecular Formula	<chem>C16H30O4Zn</chem>	[3]
Molecular Weight	351.8 g/mol	[3]
Density	Approximately 1.17 g/cm <sup>3</sup>	[4]
Boiling Point	Decomposes upon heating	[3]
Melting Point	Not available	[5]
Solubility	Soluble in organic solvents (e.g., mineral spirits, toluene); insoluble or not miscible in water.	[1][3]

## Chemical and Toxicological Properties

Property	Value	Reference(s)
IUPAC Name	zinc;2-ethylhexanoate	[3]
Synonyms	Zinc octoate, Zinc bis(2-ethylhexanoate)	[1]
Flash Point	40°C	[1]
Stability	Stable under recommended storage conditions.	[5]
Decomposition	Upon heating, it can decompose to form zinc oxide and volatile organic compounds.	[3]
Acute Toxicity (Oral, Rat LD50)	> 2000 mg/kg	[6]
Acute Toxicity (Dermal, Rat LD50)	> 2000 mg/kg	[6]
Eye Irritation	Causes serious eye irritation.	[6]

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **Zinc 2-ethylhexanoate**, including its synthesis and primary applications.

### Synthesis of Zinc 2-Ethylhexanoate

Method 1: Direct Reaction of Zinc Oxide with 2-Ethylhexanoic Acid

This is a common industrial method for producing **Zinc 2-ethylhexanoate**.[\[7\]](#)

- Reactants:

- Zinc oxide (ZnO)
- 2-ethylhexanoic acid

- Toluene (as a solvent to facilitate water removal)
- Procedure:
  - In a suitable reaction vessel equipped with a stirrer, thermometer, and a Dean-Stark apparatus, charge zinc oxide and 2-ethylhexanoic acid in a stoichiometric ratio.
  - Add toluene to the reactor.
  - Heat the mixture to reflux with continuous stirring. The water produced during the reaction is azeotropically removed and collected in the Dean-Stark trap.
  - The reaction is typically carried out at the boiling point of the solvent and is monitored by the amount of water collected.
  - Once the theoretical amount of water has been collected, the reaction is considered complete.
  - Cool the reaction mixture and filter to remove any unreacted zinc oxide.
  - Remove the solvent (toluene) under reduced pressure to obtain the final product, **Zinc 2-ethylhexanoate**.

#### Method 2: Synthesis from an Inorganic Zinc Salt

This method involves the reaction of an inorganic zinc salt with 2-ethylhexanoic acid and an alkali hydroxide.[\[8\]](#)

- Reactants:
  - Inorganic zinc salt (e.g., zinc chloride,  $\text{ZnCl}_2$ )
  - 2-ethylhexanoic acid
  - Alkali hydroxide (e.g., sodium hydroxide,  $\text{NaOH}$ )
  - Water-immiscible organic solvent (e.g., n-hexane)
- Procedure:

- Prepare an aqueous solution of the alkali hydroxide.
- Add 2-ethylhexanoic acid to the alkali hydroxide solution to form the corresponding alkali salt of the acid.
- To this solution, add the organic solvent.
- Slowly add an aqueous solution of the inorganic zinc salt to the mixture with vigorous stirring. The reaction is carried out at a controlled pH, typically between 4 and 9.
- After the addition is complete, continue stirring for a specified period to ensure complete reaction.
- Separate the organic phase, which now contains the **Zinc 2-ethylhexanoate**, from the aqueous phase.
- Wash the organic phase with water to remove any remaining inorganic salts.
- Dry the organic phase over an anhydrous drying agent (e.g., sodium sulfate).
- Remove the solvent by distillation to yield the purified **Zinc 2-ethylhexanoate**.

## Application as a Catalyst in Polyurethane Foam Synthesis

**Zinc 2-ethylhexanoate** can be used as a co-catalyst in the production of polyurethane foams, often in combination with a primary urethane catalyst.<sup>[9]</sup>

- Materials:
  - Polyol (e.g., a polyether polyol)
  - Isocyanate (e.g., Methylene Diphenyl Diisocyanate - MDI)
  - Blowing agent (e.g., water)
  - Surfactant (e.g., a silicone-based surfactant)

- Primary urethane catalyst (e.g., a bismuth-based catalyst)
- **Zinc 2-ethylhexanoate** (as a co-catalyst)
- Procedure:
  - In a suitable mixing vessel, thoroughly premix the polyol, blowing agent, surfactant, and the primary urethane catalyst.
  - Add the desired amount of **Zinc 2-ethylhexanoate** to the premix and stir until a homogeneous mixture is achieved. The concentration of the catalysts may need to be optimized based on the desired reaction profile and foam properties.
  - Add the isocyanate component to the polyol premix and mix vigorously for a short period (typically 10-20 seconds) to ensure thorough mixing.
  - Immediately pour the reacting mixture into a mold.
  - Allow the foam to rise freely and cure at ambient temperature.
  - For enhanced mechanical properties, the foam can be post-cured in an oven at an elevated temperature (e.g., 70-120°C) for a specified duration.

## Synthesis of Zinc Oxide (ZnO) Nanoparticles via Sol-Gel Method

**Zinc 2-ethylhexanoate** serves as a precursor in the sol-gel synthesis of ZnO nanoparticles.

[\[10\]](#)

- Materials:
  - **Zinc 2-ethylhexanoate**
  - Propan-2-ol (as solvent)
  - Tetramethylammonium hydroxide (TMAH) solution (as a hydrolysis agent)
  - Ethanol and Water (for washing)

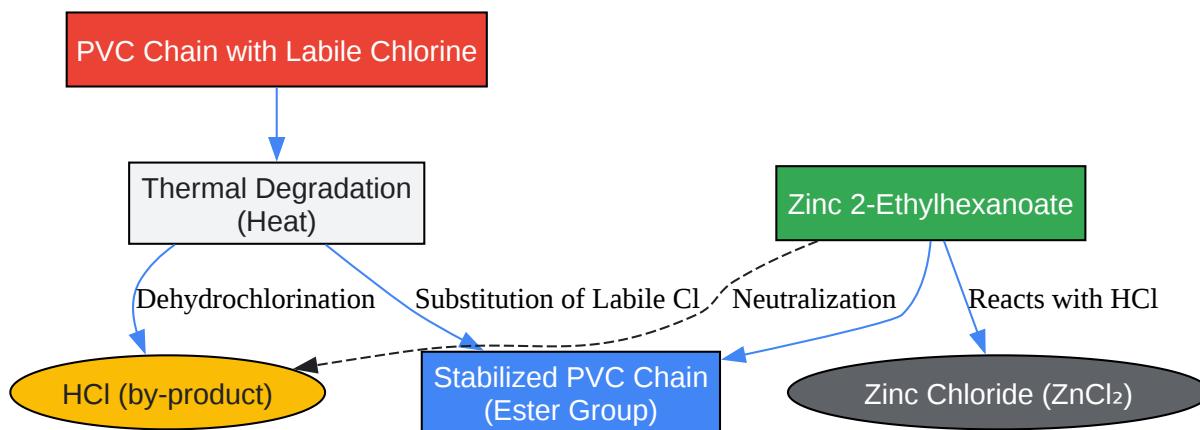
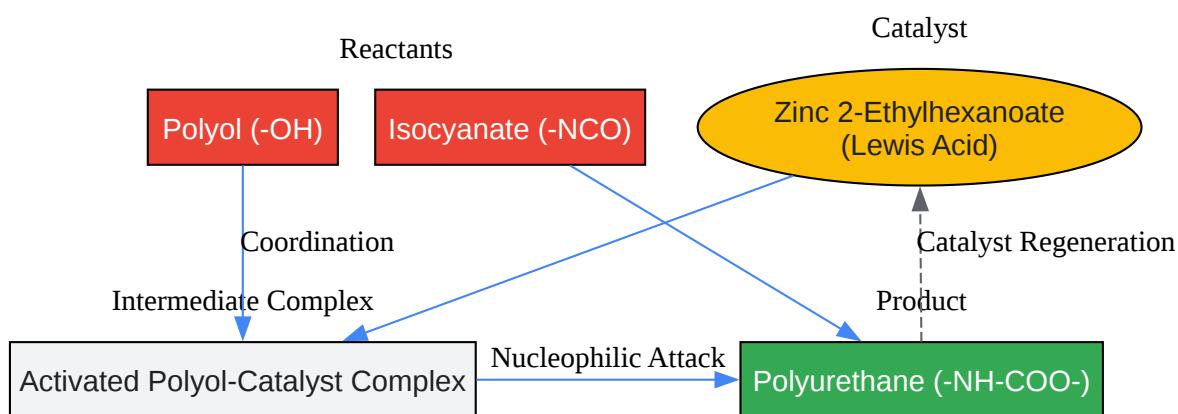
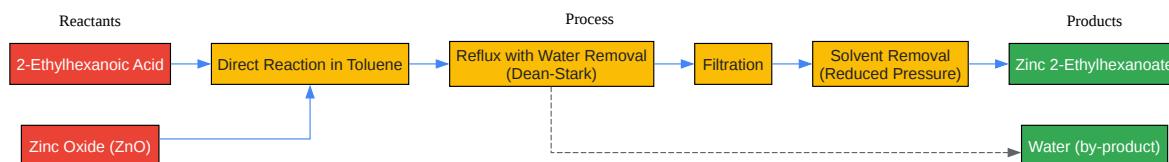
- Procedure:

- Dissolve **Zinc 2-ethylhexanoate** in propan-2-ol to prepare a precursor solution.
- Slowly add the TMAH solution to the precursor solution under vigorous stirring to initiate hydrolysis.
- A colloidal suspension of ZnO nanoparticles will form.
- Allow the suspension to age for a predetermined time (e.g., 30 minutes to 24 hours) to control the particle size and crystallinity.
- Collect the nanoparticles by centrifugation.
- Wash the collected nanoparticles multiple times with ethanol and then with deionized water to remove any unreacted precursors and by-products.
- Dry the purified ZnO nanoparticles in an oven at a controlled temperature.

## Signaling Pathways and Experimental Workflows

Visual representations of key processes involving **Zinc 2-ethylhexanoate** are provided below using Graphviz (DOT language).

## Synthesis of Zinc 2-Ethylhexanoate



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